

N-Ethylisopropylamine molecular weight and formula

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Compound of Interest

Compound Name: **N-Ethylisopropylamine**

Cat. No.: **B046697**

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An In-Depth Technical Guide to **N-Ethylisopropylamine**: Molecular Properties

This guide provides essential physicochemical data for **N-Ethylisopropylamine**, tailored for researchers, scientists, and professionals in drug development. The information is presented to support laboratory and research applications.

Core Molecular Data

N-Ethylisopropylamine is a secondary amine with a variety of applications in chemical synthesis. A clear understanding of its fundamental molecular properties is crucial for its use in research and development.

Physicochemical Properties

The core quantitative data for **N-Ethylisopropylamine** is summarized in the table below for easy reference and comparison.

Parameter	Value	Reference
Molecular Formula	C5H13N	[1] [2] [3] [4] [5] [6]
Molecular Weight	87.16 g/mol	[1] [2] [7] [8]
Linear Formula	(CH ₃) ₂ CHNHC ₂ H ₅	[7] [8]
CAS Number	19961-27-4	[2] [4] [7] [8]

Molecular Structure

The structural arrangement of atoms within the **N-Ethylisopropylamine** molecule is a key determinant of its chemical reactivity and physical properties.

Caption: Chemical structure of **N-Ethylisopropylamine**.

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